

# Application Notes and Protocols for GSK-626616

## In Vivo Animal Model Studies

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### Compound of Interest

Compound Name: GSK-626616

Cat. No.: B1672396

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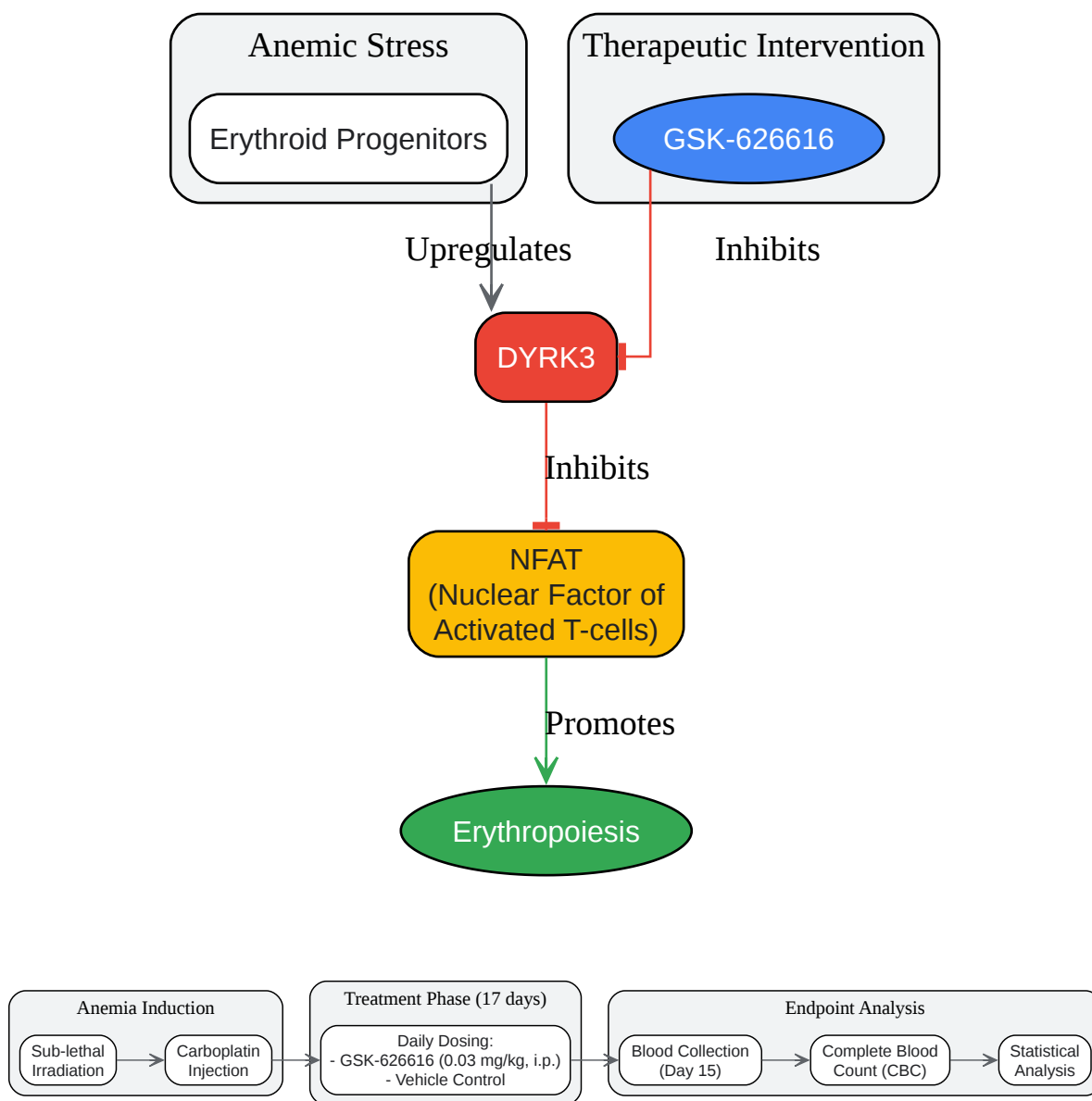
## Introduction

**GSK-626616** is a potent and orally bioavailable small molecule inhibitor of the Dual-specificity tyrosine-regulated kinase 3 (DYRK3). It also demonstrates inhibitory activity against other members of the DYRK family, such as DYRK1A and DYRK2, with similar potency. Preclinical studies have identified **GSK-626616** as a promising therapeutic candidate for the treatment of anemia. These application notes provide a summary of the available data from in vivo animal model studies, detailed experimental protocols, and visualizations of the relevant biological pathways and workflows.

## Mechanism of Action

DYRK3 has been identified as a negative regulator of erythropoiesis, the process of red blood cell production. During anemic stress, the expression of DYRK3 is upregulated, which in turn attenuates the production of new red blood cells. Mechanistically, DYRK3 is understood to inhibit the Nuclear Factor of Activated T-cells (NFAT) transcription factors. NFAT proteins are crucial for the transcription of genes that promote the differentiation and proliferation of erythroid progenitors. By inhibiting DYRK3, **GSK-626616** is believed to relieve this negative regulation, thereby enhancing erythropoiesis and increasing red blood cell production.

## Signaling Pathway



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